An In-depth Technical Guide to the Physical Properties of Benzyl 4-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name:	*Benzyl 4-oxocyclohexanecarboxylate*
CAS No.:	*62596-26-3*
Cat. No.:	*B1315983*

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This guide provides a comprehensive overview of the known physical and chemical properties of **benzyl 4-oxocyclohexanecarboxylate**, a significant intermediate in organic and medicinal chemistry. Intended for researchers, scientists, and professionals in drug development, this document synthesizes available data with field-proven experimental protocols to ensure technical accuracy and practical applicability.

Introduction and Significance

Benzyl 4-oxocyclohexanecarboxylate (CAS No. 62596-26-3) is a bifunctional molecule incorporating a benzyl ester and a cyclohexanone moiety. This unique structural arrangement makes it a valuable building block in the synthesis of a variety of more complex molecules, particularly in the development of novel therapeutic agents. Its utility has been noted in the synthesis of tetraoxane derivatives, which have been investigated for their potential as inhibitors of apicomplexan parasites like Plasmodium falciparum and as anti-cancer molecules.

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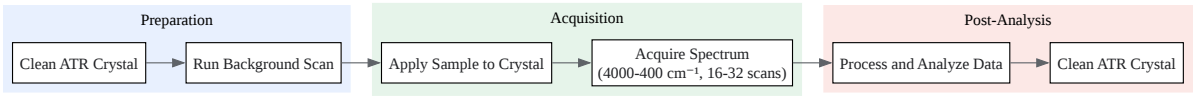
[1] The ketone and ester functionalities provide reactive handles for a wide range of chemical transformations, allowing for the construction of diverse molecular architectures.

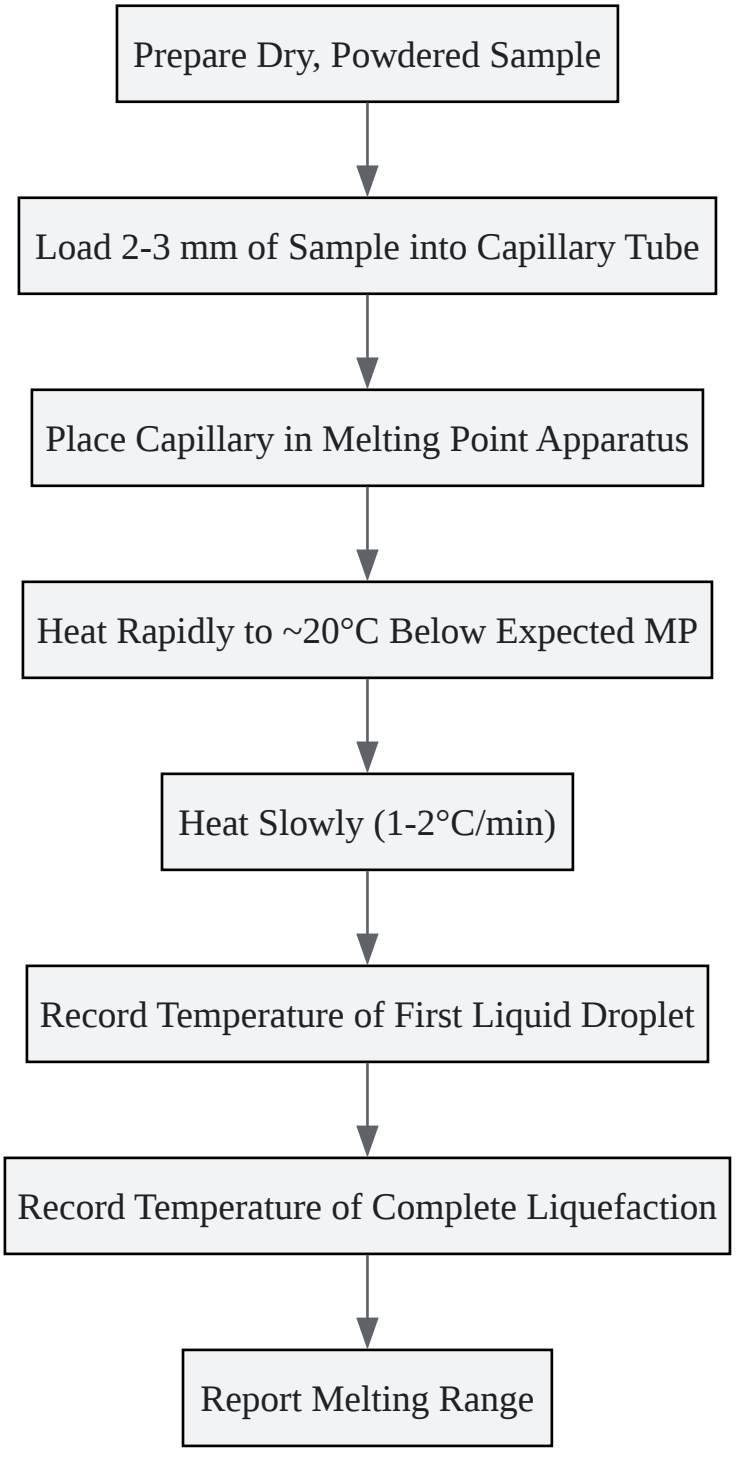
A precise understanding of the physical properties of this compound is paramount for its effective use in a research and development setting. These properties dictate the choice of appropriate solvents for reactions and purification, the conditions required for handling and storage, and the analytical methods best suited for its characterization.

Molecular Structure and Core Properties

The structural representation of **benzyl 4-oxocyclohexanecarboxylate** is crucial for understanding its chemical reactivity and physical behavior. The molecule consists of a cyclohexanone ring substituted at the 4-position with a benzyloxycarbonyl group.

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